

Propyl p-toluenesulfonate molecular weight and formula

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Compound of Interest

Compound Name: *Propyl p-toluenesulfonate*

Cat. No.: *B152793*

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Propyl p-Toluenesulfonate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Propyl p-toluenesulfonate, also known as propyl tosylate, is a significant organic compound utilized primarily as a propylation reagent in chemical synthesis.^[1] This technical guide provides an in-depth look at its core properties, synthesis, and analysis, tailored for professionals in research and drug development.

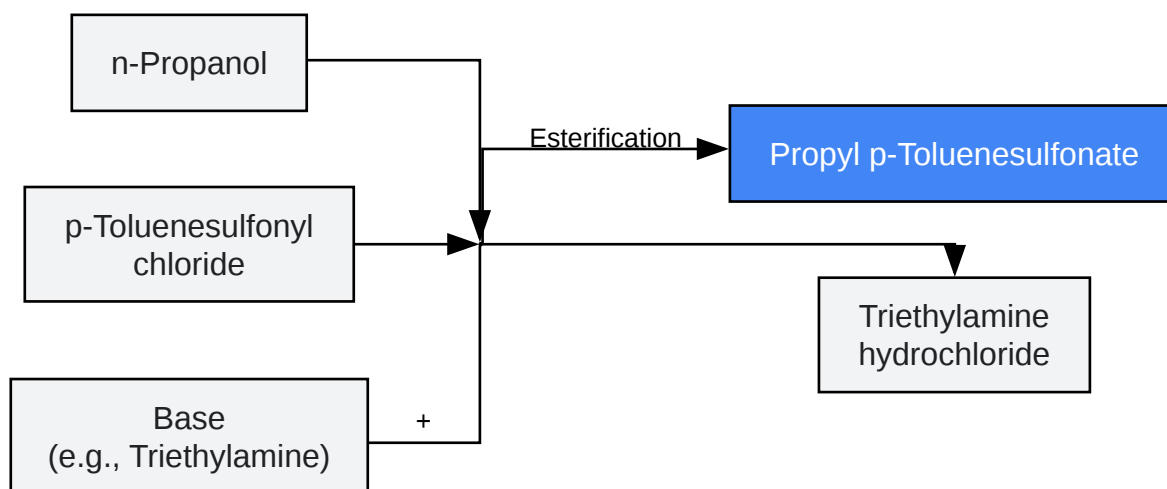
Core Molecular Data

The fundamental molecular and physical properties of **propyl p-toluenesulfonate** are summarized below.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₄ O ₃ S	[2][3][4]
Molecular Weight	214.28 g/mol	[2][3][5][6]
CAS Number	599-91-7	[2][3][5][6]
Synonyms	Propyl tosylate, p-Toluenesulfonic acid propyl ester	[3][6]
Appearance	Clear light yellow liquid	[3]
Melting Point	< -20 °C	[3]
Boiling Point	140 °C at 2 mmHg	[3]
Density	1.15 g/cm ³	[3]

Synthesis of Propyl p-Toluenesulfonate

The synthesis of **propyl p-toluenesulfonate** is commonly achieved through the esterification of p-toluenesulfonyl chloride with n-propanol. The following diagram illustrates a typical reaction pathway.



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Caption: Synthesis of **propyl p-toluenesulfonate** from n-propanol and p-toluenesulfonyl chloride.

Experimental Protocols

This protocol outlines an industrial-scale preparation of propyl tosylate.

Materials:

- 1-Propanol (2.098 kg, 34.9 mol)
- Triethylamine (4.585 kg, 45.3 mol, 1.3 equivalents)
- Dichloromethane (DCM) (20.1 L)
- p-Toluenesulfonyl chloride (6 kg, 31.47 mol, 0.9 equivalents) dissolved in DCM (10.5 L)
- Hydrochloric acid (6 N, 2.98 L)
- Water (42 L)
- Magnesium sulfate (MgSO_4)
- Celite
- Heptane

Procedure:

- A 100 L glass, jacketed reactor is charged with 1-propanol, triethylamine, and DCM.
- The mixture is cooled to a temperature of 5-15°C.
- A solution of p-toluenesulfonyl chloride in DCM is cautiously added over 30 minutes.
- Once the addition is complete, the mixture is warmed to 18-22°C and stirred for 12 hours. The reaction completion is monitored by ^1H NMR.
- 6 N HCl is carefully added while maintaining the temperature below 25°C.

- The aqueous phase is removed, and the organic phase is washed twice with water.
- The organic phase is dried with MgSO_4 and filtered over Celite.
- The filtered solids are washed with DCM and concentrated to a residue.
- The residue is dissolved in heptane and concentrated again to yield the final propyl tosylate product (6.385 kg, 95% yield).

This protocol provides a general framework for the quantitative analysis of p-toluenesulfonate impurities, which can be adapted for **propyl p-toluenesulfonate**.

Chemicals and Reagents:

- Deionized water (18.2 $\text{M}\Omega\cdot\text{cm}$ resistivity or higher)
- Acetonitrile (LC/MS grade)
- Methanol (LC/MS grade)
- Ammonium acetate (LC/MS grade)
- Propyl-p-toluenesulfonate standard

Sample Preparation:

- Prepare individual stock solutions of propyl-p-toluenesulfonate in acetonitrile at a concentration of 1 mg/mL.
- Prepare a working mixture by diluting the stock solution with a water/acetonitrile (50/50, v/v) mixture to a concentration of 10 $\mu\text{g/mL}$.
- From the working mixture, prepare calibration standards at concentrations ranging from 0.01 to 2.5 $\mu\text{g/mL}$.

Chromatographic Conditions (Example):

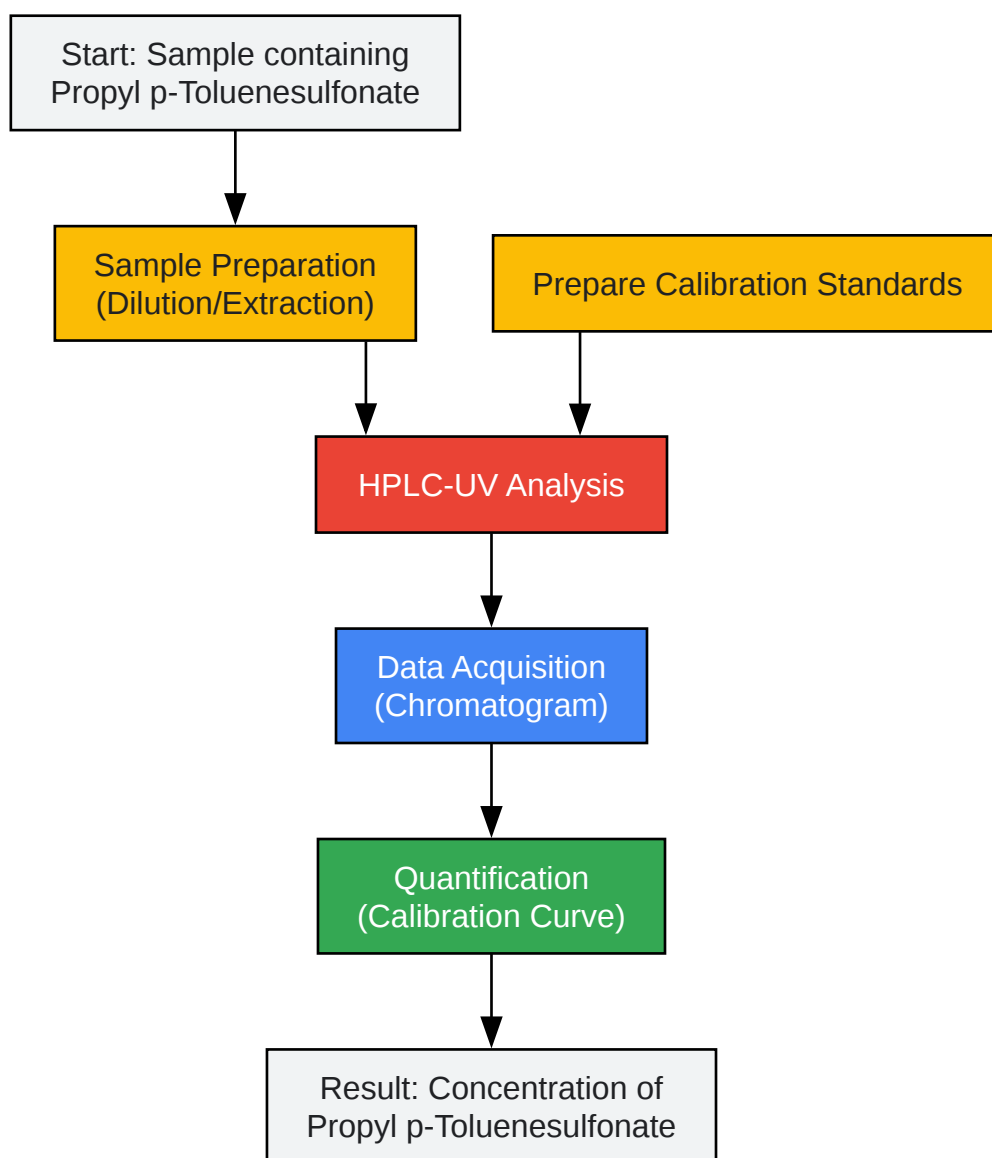
- Column: A suitable reversed-phase column (e.g., C18)

- Mobile Phase: A gradient of ammonium acetate in water and acetonitrile/methanol.
- Flow Rate: Optimized for column dimensions and particle size.
- Detection: UV detector set at an appropriate wavelength for p-toluenesulfonates.
- Injection Volume: Typically 5-20 μ L.

Quantification:

- The limit of detection (LOD) and limit of quantification (LOQ) are determined by injecting solutions of decreasing concentrations until a signal-to-noise ratio of approximately 3 for LOD and 10 for LOQ is achieved.

The following logical diagram illustrates the workflow for the analytical determination of **propyl p-toluenesulfonate**.



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Caption: General workflow for the quantitative analysis of **propyl p-toluenesulfonate**.

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